Application Note & Protocol: High-Sensitivity Quantification of N-Propylnicotinamide in Biological Matrices

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Compound of Interest

Compound Name:	*n-propylnicotinamide*
CAS No.:	*51055-31-3*
Cat. No.:	*B3053115*

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Introduction: The Analytical Imperative for N-Propylnicotinamide Quantification

N-propylnicotinamide is a derivative of nicotinamide (Vitamin B3) that is of growing interest in pharmaceutical and metabolic research. As with many biologically active molecules, understanding its absorption, distribution, metabolism, and excretion (ADME) is fundamental to elucidating its pharmacokinetic and pharmacodynamic profile.[1] Accurate and precise quantification of **N-propylnicotinamide** in complex biological matrices such as plasma and urine is therefore a critical prerequisite for meaningful preclinical and clinical investigations.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the robust analytical methods for the quantification of **N-propylnicotinamide**. We will delve into the rationale behind methodological choices, from sample preparation to instrumental analysis, and provide detailed, field-tested protocols.

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Pillar 1: Strategic Selection of Analytical Methodologies

While several analytical techniques exist for the quantification of small molecules, liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) stands as the gold standard for bioanalytical applications due to its unparalleled sensitivity, selectivity, and speed.[1]

- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful separation technique. For **N-propylnicotinamide**, a reversed-phase C18 column is the logical choice, offering excellent retention and separation of moderately polar compounds from endogenous interferences in biological samples. The mobile phase composition, typically a mixture of an aqueous component (e.g., water with a pH modifier like formic acid or a buffer like ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile), is optimized to achieve sharp peak shapes and efficient separation.

- Tandem Mass Spectrometry (MS/MS): The mass spectrometer provides highly selective detection and quantification. By utilizing Multiple Reaction Monitoring (MRM), we can isolate a specific precursor ion of **N-propylnicotinamide** and monitor a unique fragment ion, thereby minimizing background noise and enhancing sensitivity.[2]

Pillar 2: The Cornerstone of Accurate Quantification: Sample Preparation

The goal of sample preparation is to extract **N-propylnicotinamide** from the biological matrix, remove interfering substances, and concentrate the analyte to a level suitable for LC-MS/MS analysis. The choice of method depends on the matrix and the desired level of cleanliness.

Protocol 1: Protein Precipitation for Plasma Samples

This method is rapid and effective for removing the majority of proteins from plasma samples.

Rationale: Acetonitrile is a commonly used protein precipitating agent that is water-miscible and effectively denatures and precipitates proteins, releasing the analyte into the supernatant.[3]

Step-by-Step Protocol:

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- To 100 µL of plasma sample in a microcentrifuge tube, add 300 µL of ice-cold acetonitrile containing the internal standard.
- Vortex vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Solid-Phase Extraction (SPE) for Urine Samples

SPE provides a more thorough cleanup than protein precipitation and is particularly useful for complex matrices like urine.

Rationale: A mixed-mode cation exchange SPE cartridge can effectively retain the basic **N-propylnicotinamide** while allowing neutral and acidic interferences to be washed away. The analyte is then eluted with a solvent of appropriate strength and pH.

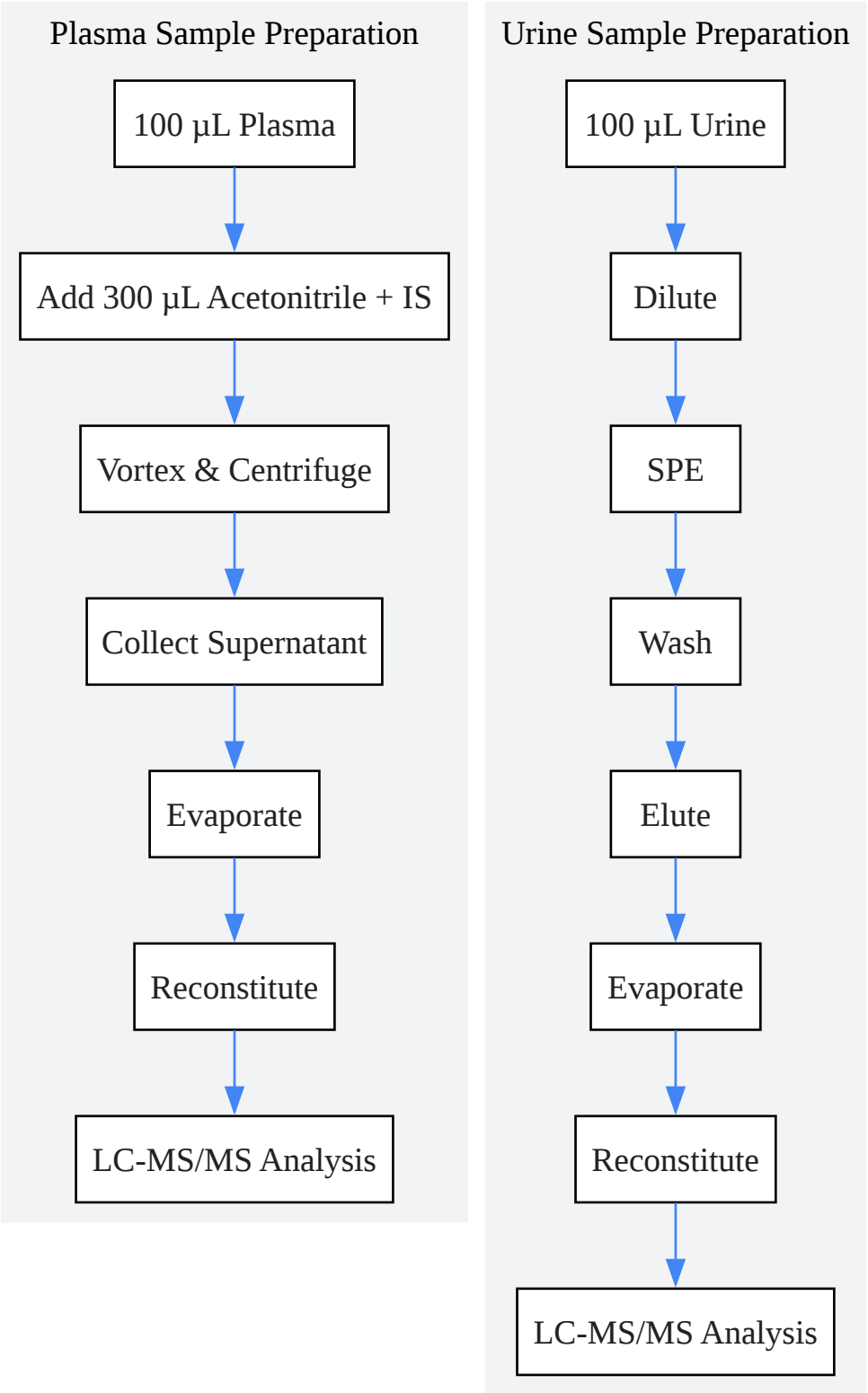
Step-by-Step Protocol:

- Condition a mixed-mode cation exchange SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Dilute 100 µL of urine sample with 400 µL of 2% formic acid in water.
- Load the diluted sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of methanol to remove interferences.
- Elute the **N-propylnicotinamide** with 1 mL of 5% ammonium hydroxide in methanol.

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- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

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Fig 1. Sample preparation workflows.

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Pillar 3: Instrumental Analysis & Method Validation

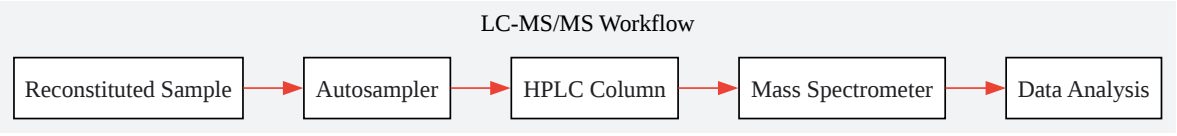
A robust and validated LC-MS/MS method is essential for generating reliable data.

LC-MS/MS Instrumental Parameters

The following are recommended starting parameters that should be optimized for your specific instrumentation.

Parameter	Recommended Setting
LC Column	C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 5 min
Injection Volume	5 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transition	To be determined empirically
Internal Standard	Deuterated N-propylnicotinamide or a structural analog

Rationale for MRM Transition Determination: The precursor ion will be the protonated molecule [M+H]+. The product ion will be a stable fragment resulting from the collision-induced dissociation of the precursor. Based on the fragmentation of similar molecules, a likely fragmentation would involve the loss of the propyl group.



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Fig 2. Instrumental analysis workflow.

Method Validation

A comprehensive method validation should be performed according to regulatory guidelines (e.g., FDA Bioanalytical Method Validation). Key parameters to assess include:

Validation Parameter	Acceptance Criteria
Linearity	$r^2 \geq 0.99$
Limit of Detection (LOD)	Signal-to-noise ratio ≥ 3
Limit of Quantification (LOQ)	Signal-to-noise ratio ≥ 10, with acceptable precision and accuracy
Precision	Within-run and between-run %CV ≤ 15% (≤ 20% at LOQ)
Accuracy	Within-run and between-run %RE within ±15% (±20% at LOQ)
Recovery	Consistent and reproducible
Matrix Effect	Assessed to ensure no significant ion suppression or enhancement
Stability	Freeze-thaw, short-term, and long-term stability assessed

Conclusion: A Pathway to Reliable Bioanalysis

The methodologies and protocols outlined in this application note provide a robust framework for the sensitive and selective quantification of **N-propylnicotinamide** in biological samples. By understanding the scientific principles behind each step, from sample preparation to instrumental analysis and method validation, researchers can generate high-quality data to support their drug development and metabolic research endeavors. The adaptability of these methods also allows for their application to other similar small molecules, making this guide a valuable resource for the broader scientific community.

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References

- Doc Brown's Chemistry. (n.d.). Mass spectrum of propanamide fragmentation pattern. Retrieved from [Link]
- Gao, F., et al. (2014). Quantification of Niacin and Its Metabolite Nicotinuric Acid in Human Plasma by LC-MS/MS: Application to a Clinical Trial of a Fixed Dose Combination Tablet of Niacin Extended-Release/Simvastatin (500 mg/10 mg) in Healthy Chinese Volunteers. Journal of Analytical Methods in Chemistry, 2014, 856937. Retrieved from [Link]
- ResearchGate. (n.d.). The EI mass spectra of 10-thio-propylcolchicines. Retrieved from [Link]
- ResearchGate. (n.d.). Simultaneous determination of nicotinic acid and its four metabolites in rat plasma using high performance liquid chromatography with tandem mass spectrometric detection (LC/MS/MS). Retrieved from [Link]
- MDPI. (2022). Design, Synthesis and Fungicidal Activity of N-(thiophen-2-yl) Nicotinamide Derivatives. Molecules, 27(24), 8700. Retrieved from [Link]
- Phenomenex. (2020). Nicotinic Acid and Nicotinamide in Human Plasma by LC/MS/MS (TN-1151). Retrieved from [Link]
- YouTube. (2023). Mass Spectrometry: Interpreting Fragmentation Patterns // HSC Chemistry. Retrieved from [Link]
- PubMed. (2018). LC-MS/MS assay for N1-methylnicotinamide in humans, an endogenous probe for renal transporters. Bioanalysis, 10(9), 673-689. Retrieved from [Link]
- MDPI. (2021). NADomics: Measuring NAD+ and Related Metabolites Using Liquid Chromatography Mass Spectrometry. Metabolites, 11(7), 443. Retrieved from [Link]
- Jackson, G. (2020). Identification of novel fragmentation pathways and fragment ion structures in the tandem mass spectra of protonated synthetic cathinones. West Virginia University. Retrieved from [Link]

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- YouTube. (2020). Mass spectrometry A-level Fragmentation of organic molecules. Retrieved from [Link]
- PrepChem.com. (n.d.). Synthesis of nicotinamide. Retrieved from [Link]
- Semantic Scholar. (n.d.). Determination of procainamide and N-acetylprocainamide in biological fluids by high-pressure liquid chromatography. Retrieved from [Link]
- Semantic Scholar. (n.d.). Nicotinamide adenine dinucleotide biosynthesis and pyridine nucleotide cycle metabolism in microbial systems. Retrieved from [Link]
- ResearchGate. (n.d.). Quantitative Estimation of Some Volatile N-Nitrosamines in Tobacco Smoke Using Validated GC-MS Method. Retrieved from [Link]
- PubMed. (2019). Statistical analysis and reporting of clinical pharmacokinetic studies. CPT: Pharmacometrics & Systems Pharmacology, 8(12), 869-882. Retrieved from [Link]
- Walsh Medical Media. (2012). Determination of Pyrazinamide in Human Plasma Samples Containing Fixed Dose Combination Molecules by using Liquid Chromatography. Retrieved from [Link]
- ResearchGate. (n.d.). Determination of trace levels of acetamide, propanamide, and butyramide in surface and drinking water using gas chromatography-mass spectrometry after derivatization with 9-xanthydrol. Retrieved from [Link]
- NIH. (2025). Versatile High-Performance Liquid Chromatography and Ultraviolet Detection-Based Method for the Determination of Thioproline in Pharmaceutical and Cosmetic Products. Retrieved from [Link]
- ResearchGate. (n.d.). GC-MS Profiling and Secondary Metabolite Analysis of Selected Plant Extracts for Potential Anti-Hyperglycemic Activity. Retrieved from [Link]
- Arabian Journal of Chemistry. (2023). Analytical methods for quantification of non-steroidal anti-inflammatory drugs in pharmaceutical and biological samples. 16(11), 105240. Retrieved from [Link]

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- NIH. (2024). GC–MS analysis, pharmacokinetic properties, molecular docking and dynamics simulation of bioactives from Curcumis maderaspatanus to target oral cancer. Retrieved from [Link]
- PubMed Central. (2023). GC-MS analysis of fatty acid metabolomics in RAW264.7 cell inflammatory model intervened by non-steroidal anti-inflammatory drugs and a preliminary study on the anti-inflammatory effects of NLRP3 signaling pathway. PLOS ONE, 18(8), e0289898. Retrieved from [Link]
- PubMed. (2011). Development and validation of an HPLC-UV detection assay for the determination of rufinamide in human plasma and saliva. Analytical and Bioanalytical Chemistry, 401(3), 1013-1021. Retrieved from [Link]
- King's College London Research Portal. (2013). HPLC-UV method for measuring nicotinamide N-methyltransferase activity in biological samples: Evidence for substrate inhibition kinetics. Retrieved from [Link]
- DTIC. (1984). Development of Analytical Methods for the Determination of Drug Substances in Biological Fluids. Retrieved from [Link]
- ResearchGate. (n.d.). Pharmacokinetic Methods. Retrieved from [Link]
- PubMed. (1980). Determination of procainamide and N-acetylprocainamide in biological fluids by high-pressure liquid chromatography. Journal of Pharmaceutical Sciences, 69(8), 982-984. Retrieved from [Link]
- ResearchGate. (n.d.). Analytical Methods for Quantification of Non-Steroidal Anti-Inflammatory Drugs in Pharmaceutical and Biological Samples: An Overview of Developments in the Last Decade. Retrieved from [Link]
- Semantic Scholar. (n.d.). Analysis of Different Methods of Extracting NSAIDs in Biological Fluid Samples for LC-MS/MS Assays. Retrieved from [Link]
- Semantic Scholar. (n.d.). Determination of procainamide and N-acetylprocainamide in biological fluids by high-pressure liquid chromatography. Retrieved from [Link]

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Sources

- 1. LC-MS/MS assay for N1-methylnicotinamide in humans, an endogenous probe for renal transporters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. m.youtube.com [m.youtube.com]
- 3. mass spectrum of propanamide fragmentation pattern of m/z m/e ions for analysis and identification of propanamide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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